

Comparative electrophysiology of Bombykol-sensitive neurons across species

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A Comparative Guide to the Electrophysiology of **Bombykol**-Sensitive Neurons

For researchers, scientists, and drug development professionals, understanding the intricacies of pheromone reception is crucial for developing novel pest management strategies and for broader applications in sensory neuroscience. **Bombykol**, the sex pheromone of the silkworm moth, *Bombyx mori*, has long served as a model for studying olfactory signaling. This guide provides a comparative overview of the electrophysiological properties of **Bombykol**-sensitive neurons across different insect species, supported by experimental data and detailed protocols.

Data Presentation: Comparative Electrophysiology

The following table summarizes key electrophysiological parameters of **Bombykol**-sensitive neurons from different species and experimental systems. The data is compiled from single-sensillum recording (SSR) and electroantennography (EAG) studies.

Species/System	Neuron/Sensillum Type	Ligand	Dose/Concentration	Response (Spikes/s or Amplitude)	Key Findings & Citations
Bombyx mori	Long Trichoid Sensillum	Bombykol	10 µg	~40-50 spikes/s (peak)	Native response of the silkworm moth to its primary pheromone component. [1]
Bombyx mori	Long Trichoid Sensillum	Bombykol	3×10^{-4} µg	On average one nerve impulse per neuron	Demonstrates the high sensitivity of the native system. [2]
Drosophila melanogaster	ab4 Basiconic Sensillum	Bombykol	10 µg	~150 spikes/s (peak)	The fruit fly possesses an endogenous receptor (DmelOR7a) that is surprisingly more sensitive to Bombykol than the moth's own receptor. [3] [4]
Drosophila melanogaster (Empty Neuron)	ab3 Basiconic Sensillum expressing BmorOR1	Bombykol	10 µg	~20-30 spikes/s (peak)	Heterologous expression of the moth receptor in the fly "empty neuron"

system shows lower sensitivity and slower signal inactivation compared to the native moth neuron.
[\[3\]](#)[\[4\]](#)[\[5\]](#)

Drosophila melanogaster (Empty Neuron)	ab3 Basiconic Sensillum expressing BmorOR1 + BmorPBP	Bombykol	10 µg	Significantly higher than BmorOR1 alone	Co-expression of a pheromone-binding protein (PBP) from the moth enhances the response, highlighting the importance of PBPs in pheromone reception. [5]
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Antheraea polyphemus & Antheraea pernyi	Pheromone-sensitive neurons	Species-specific pheromones	10^{-5} µg	One or a few impulses	These saturniid moths are suggested to be even more sensitive to their pheromones than B. mori is to Bombykol. [2]
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Bombyx mori (BmOR1-knockout)	Long Trichoid Sensillum	Bombykol	10 µg	No significant response	Knockout of the BmOR1 receptor gene completely abolishes the in vivo pheromone response, confirming its critical role. [1]
Xenopus laevis Oocytes	Expressing BmOR-1	Bombykol	10 ⁻⁷ M	Dose- dependent inward currents	Functional characterization in a heterologous system confirms BmOR-1 as a Bombykol receptor that can activate a G protein- coupled signaling cascade. [6] [7]

Experimental Protocols

Detailed methodologies are essential for reproducing and building upon existing research. Below are summaries of key experimental protocols used to study **Bombykol**-sensitive neurons.

Single-Sensillum Recording (SSR)

This technique allows for the recording of action potentials from individual olfactory sensory neurons (OSNs) housed within a single sensillum.

1. Insect Preparation:

- The insect is anesthetized, typically with CO₂ or by chilling.[\[8\]](#)[\[9\]](#)
- The moth or fly is then restrained in a holder, often made of Styrofoam or wax, with one antenna immobilized using adhesive tape or wax.[\[8\]](#)
- The preparation is placed under a high-magnification microscope.

2. Electrode Placement:

- A sharp recording electrode (tungsten or glass micropipette filled with sensillum lymph saline) is carefully inserted at the base of a long trichoid sensillum (in moths) or a basiconic sensillum (in flies).[\[8\]](#)
- A reference electrode is inserted into a nearby antennal segment or another part of the insect's body, such as the eye.[\[8\]](#)[\[10\]](#)

3. Odor Stimulation:

- A continuous stream of purified and humidified air is directed over the antenna.
- The odorant (**Bombykol**), dissolved in a solvent like hexane or mineral oil, is applied to a filter paper inside a Pasteur pipette or a stimulus cartridge.[\[10\]](#)
- A stimulus controller injects a puff of air of a specific duration (e.g., 0.5 seconds) through the pipette, delivering the odorant to the antenna.[\[10\]](#)
- A range of odorant concentrations is typically used to generate a dose-response curve.

4. Data Acquisition and Analysis:

- The electrical signals are amplified, filtered, and recorded using specialized software.
- Spikes are counted in a defined time window after the stimulus to quantify the neuronal response. The firing rate is often calculated as the number of spikes per second.

Electroantennography (EAG)

EAG measures the summed potential from the entire antenna, providing an overall measure of olfactory input.

1. Antenna Preparation:

- An antenna is excised from the head of an anesthetized insect.[\[11\]](#)
- The base and the tip of the antenna are placed in contact with two electrodes.

2. Electrode and Mounting:

- Ag/AgCl electrodes are commonly used.[\[12\]](#) The antenna is mounted across the electrodes using a conductive gel to ensure a good electrical connection.
- Alternatively, the base and tip of the antenna can be inserted into glass micropipettes filled with saline solution.[\[11\]](#)

3. Odor Delivery:

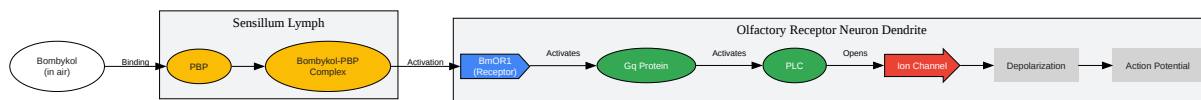
- The setup for odor delivery is similar to that for SSR, with a continuous airstream and pulsed delivery of the odorant from a cartridge.[\[12\]](#)[\[13\]](#)

4. Data Recording:

- The voltage difference between the two electrodes is amplified and recorded. The resulting waveform, or electroantennogram, typically shows a negative deflection in response to a stimulatory odor.
- The amplitude of this deflection is used as a measure of the antennal response.

Mandatory Visualization

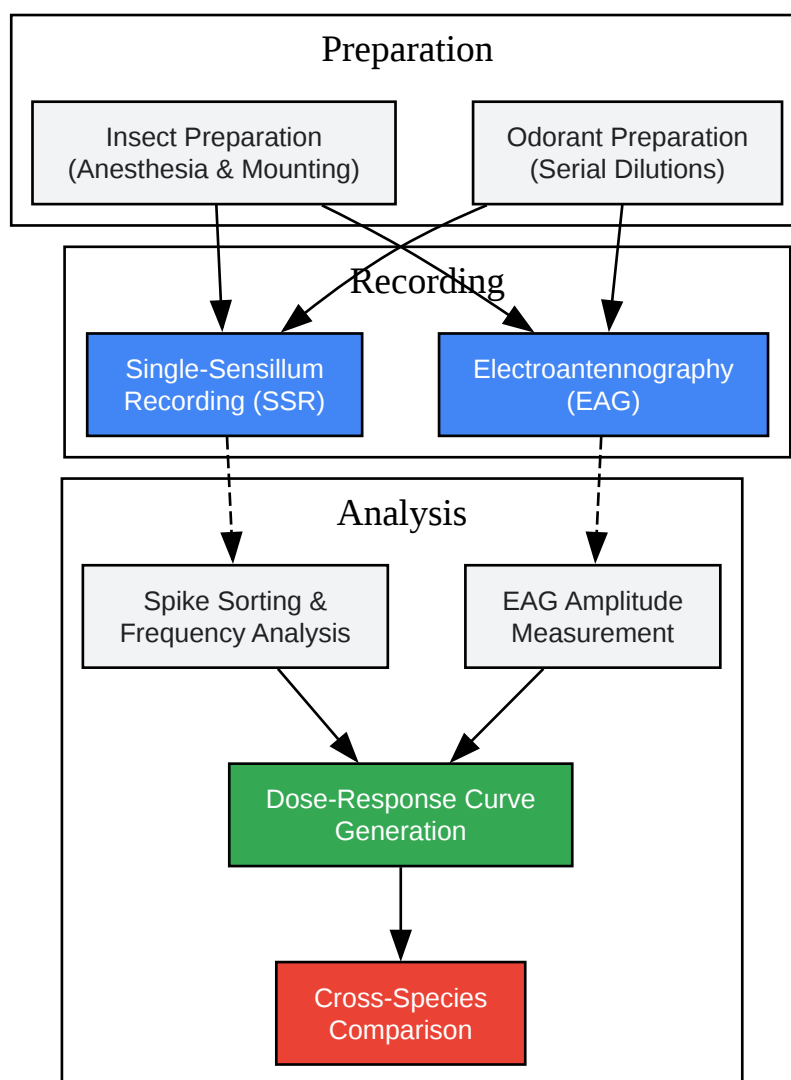
Signaling Pathway for Bombykol Reception



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Caption: Generalized signaling pathway of **Bombykol** reception in an olfactory sensory neuron.

Experimental Workflow for Comparative Electrophysiology



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Caption: A typical experimental workflow for comparative electrophysiological studies.

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